

# Personal protective equipment for handling 2-Methyl-5-nitrophenol

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## Compound of Interest

Compound Name: 2-Methyl-5-nitrophenol

Cat. No.: B1294729

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## Essential Safety and Handling Guide for 2-Methyl-5-nitrophenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Methyl-5-nitrophenol** (CAS No. 5428-54-6). Adherence to these protocols is essential for ensuring a safe laboratory environment.

## Chemical Properties and Hazards

**2-Methyl-5-nitrophenol** is a chemical intermediate that requires careful handling due to its hazardous properties.<sup>[1]</sup> It is classified as harmful if swallowed or inhaled, toxic in contact with skin, and can cause serious skin and eye irritation.<sup>[1][2]</sup>

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub> |
| Molecular Weight  | 153.14 g/mol [2]                              |
| Appearance        | Brown or yellow crystalline solid[3]          |
| Melting Point     | 111-115 °C[4]                                 |
| pKa               | 8.68 ± 0.19[3]                                |
| Water Solubility  | 0.01 M[3]                                     |

## Operational Plan: Handling and Storage

Strict adherence to these operational protocols is crucial for minimizing exposure risk.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.[5] The following equipment is mandatory when handling **2-Methyl-5-nitrophenol**.

| PPE Category           | Recommendation  |
|------------------------|---|
| Eye & Face Protection  | Wear chemical splash goggles that provide a complete seal around the eyes.[5] A face shield should be worn over the goggles when there is a risk of splashing.[1][5]                              |
| Hand Protection        | Wear chemical-resistant gloves (e.g., Nitrile or Butyl rubber).[1][5] Inspect gloves before use and change them immediately if contaminated. Double gloving is recommended.[5]                    |
| Body Protection        | Wear a chemical-resistant lab coat, long sleeves, and closed-toe shoes.[1][6] For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended.[6]          |
| Respiratory Protection | Handle this chemical in a certified chemical fume hood.[7] If engineering controls are insufficient or if dust is generated, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[7] |

## Handling Procedures

- Preparation: Before work, ensure a functional eyewash station and safety shower are immediately accessible.[5] Clear the chemical fume hood of unnecessary items.[5]
- Ventilation: Always handle **2-Methyl-5-nitrophenol** in a properly functioning and certified chemical fume hood to minimize dust and vapor inhalation.[7]
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[7] Avoid the formation and inhalation of dust.[1][7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][7] Do not eat, drink, or smoke in the work area.

## Storage Plan

Proper storage is critical to maintaining chemical stability and preventing hazardous reactions.

- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Container: Keep containers tightly closed to protect from moisture and direct sunlight.[\[1\]](#)[\[7\]](#)  
Ensure containers are properly labeled.[\[1\]](#)
- Compatibility: Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)

## Emergency and Disposal Plan

Immediate and appropriate action is critical in the event of an emergency.

## First-Aid Measures

Always show the Safety Data Sheet (SDS) to the attending medical professional.[\[7\]](#)

| Exposure Route | First-Aid Protocol   |
|----------------|--|
| Skin Contact   | Immediately remove all contaminated clothing.<br>[8] Wash the affected skin with plenty of soap and water for at least 15 minutes.[7][8] Seek immediate medical attention.[7]                          |
| Eye Contact    | Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do. Seek immediate medical attention.<br>[7] |
| Inhalation     | Move the person to fresh air at once.[8] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[7][8] Seek immediate medical attention.[7][8]                             |
| Ingestion      | Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[9][10] Call a poison control center or physician immediately.<br>[7]          |

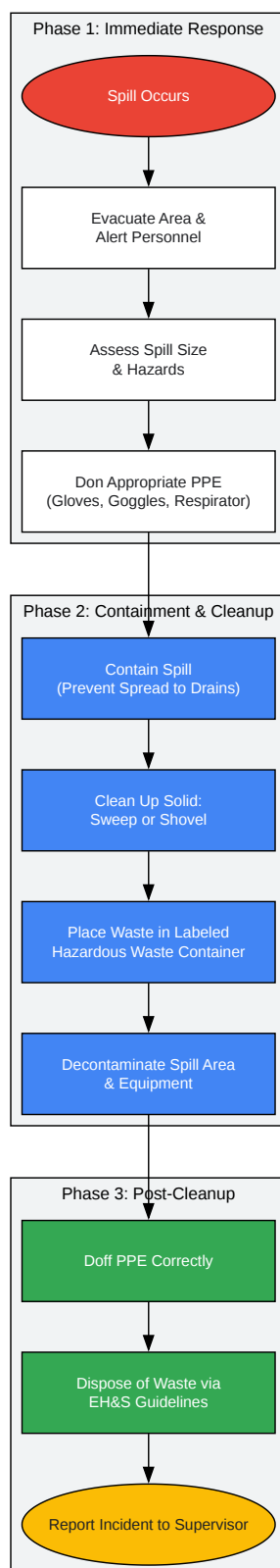
## Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear the appropriate PPE as outlined above, including respiratory protection.
- Contain & Clean: Prevent the spill from entering drains. Carefully sweep or shovel the solid material into a suitable, labeled container for disposal.[7][9] Avoid creating dust.[7]
- Decontaminate: Clean the spill area thoroughly.

## Disposal Plan

Chemical waste must be managed according to institutional and regulatory guidelines.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[9\]](#)
- Disposal: Dispose of the contents and container at an approved waste disposal facility.[\[7\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.



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Caption: Workflow for handling a **2-Methyl-5-nitrophenol** spill.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyl-5-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294729#personal-protective-equipment-for-handling-2-methyl-5-nitrophenol]

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